

Application Notes and Protocols: Tyrphostin AG1112

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tyrphostin AG1112

Cat. No.: B611523

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tyrphostin AG1112 is a potent inhibitor of several protein kinases, demonstrating significant activity against Casein Kinase II (CK II) and p210bcr-abl tyrosine kinase.^{[1][2][3]} It also shows inhibitory effects on the Epidermal Growth Factor Receptor (EGFR) and Platelet-Derived Growth Factor Receptor (PDGFR) kinases.^{[1][2]} Due to its targeted activity, **Tyrphostin AG1112** is a valuable tool in studying signal transduction pathways and has potential therapeutic applications, particularly in the context of chronic myelogenous leukemia (CML) by inducing differentiation in K562 cells. This document provides detailed protocols for the preparation of **Tyrphostin AG1112** stock solutions and summarizes its key characteristics.

Data Presentation

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₀ N ₆	
Molecular Weight	274.28 g/mol	
CAS Number	153150-84-6	
Appearance	Solid	N/A

Biological Activity (IC₅₀ Values)

Target	IC ₅₀	Cell Line	Source
p210bcr-abl	2 µM	p210bcr-abl cells	
EGFR	15 µM	EGFR cells	
PDGFR	20 µM	PDGFR cells	

Experimental Protocols

Preparation of Tyrphostin AG1112 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Tyrphostin AG1112** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Tyrphostin AG1112** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Calibrated micropipettes

Procedure:

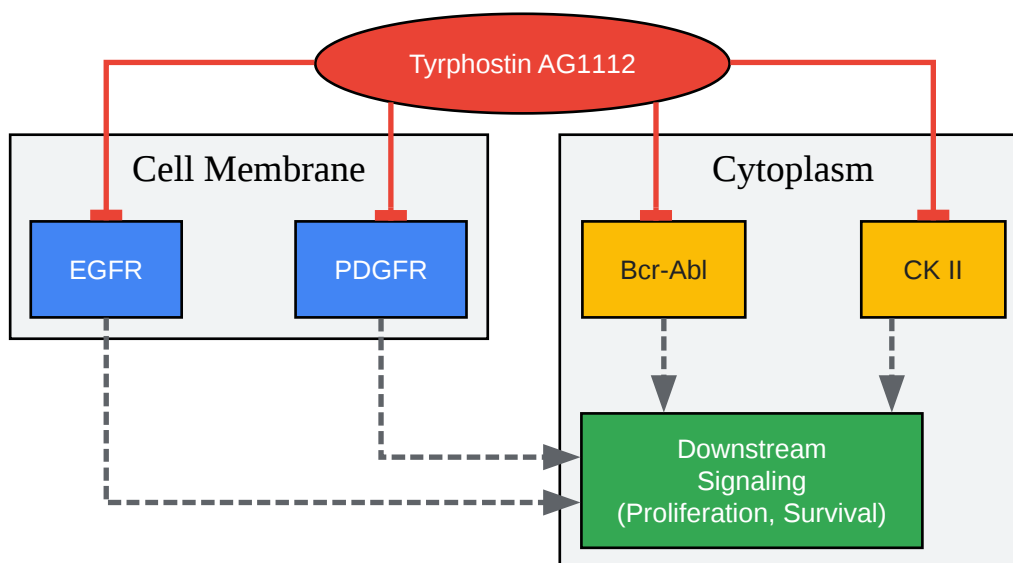
- **Equilibration:** Allow the vial of **Tyrphostin AG1112** powder to equilibrate to room temperature for at least 1 hour before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **Tyrphostin AG1112** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.74 mg of the compound.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder. For a 10 mM stock solution from 2.74 mg of powder, add 1 mL of DMSO. To facilitate dissolution, vortex the solution thoroughly. Gentle warming or sonication may be applied if precipitation occurs.

- Aliquoting: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials to minimize freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to six months). Protect from light.

Note: It is recommended to prepare and use solutions on the same day. If using pre-made stock solutions, allow the aliquot to thaw completely and equilibrate to room temperature before use.

Visualizations

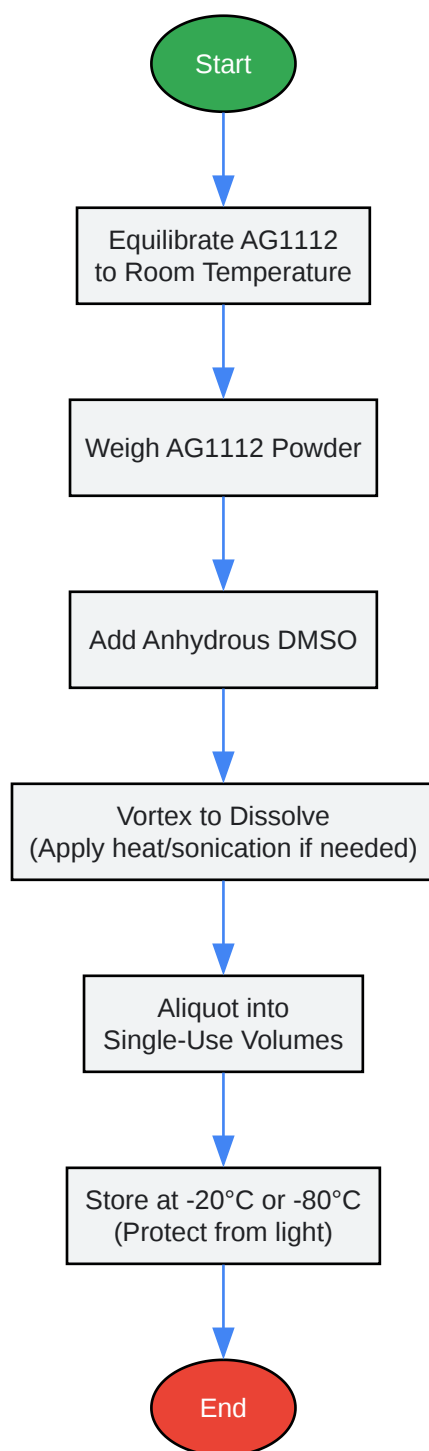
Signaling Pathway Inhibition by Tyrphostin AG1112



[Click to download full resolution via product page](#)

Caption: Inhibition of key signaling kinases by **Tyrphostin AG1112**.

Experimental Workflow for Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Tyrphostin AG1112** stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Tyrphostin AG1112]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b611523#tyrphostin-ag1112-stock-solution-preparation\]](https://www.benchchem.com/product/b611523#tyrphostin-ag1112-stock-solution-preparation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

